

How to store prepared thioglycolate medium to maintain anaerobic conditions.

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Compound of Interest

Compound Name: Thioglycolate(2-)

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Technical Support Center: Thioglycolate Medium

This guide provides troubleshooting and frequently asked questions for researchers, scientists, and drug development professionals working with prepared thioglycolate medium.

Troubleshooting Guide

Issue: The top layer of my stored thioglycolate medium is pink.

- Cause: This indicates oxidation of the medium. Thioglycolate medium contains resazurin, an oxidation-reduction indicator that turns pink in the presence of oxygen.^{[1][2][3]} Agitation during shipping or handling can cause the entire medium to turn pink.^[1]
- Solution: The medium can be restored by heating it in a boiling water bath (100°C) for about 10 minutes, or until the pink color disappears.^{[1][2][4]} Loosen the caps before heating and tighten them after cooling.^[1] This process drives off the dissolved oxygen.
- Caution: Do not reheat the medium more than once, as this can lead to the formation of toxic byproducts.^{[1][5]} If more than the upper third of the medium remains pink after heating, it should be discarded.^[4]

Issue: There is a white precipitate in the medium.

- Cause: A whitish precipitate can be common in thioglycolate medium due to the agar content.^[1]

- Solution: This precipitate does not typically affect the performance of the medium.[1]

Issue: The medium appears turbid before inoculation.

- Cause: A slight haziness or turbidity may be present due to the small amount of agar in the medium.[1] However, significant turbidity could indicate contamination.
- Solution: If contamination is suspected, the medium should not be used.

Frequently Asked Questions (FAQs)

How should I store prepared thioglycolate medium?

Prepared thioglycolate medium should be stored in a dark place with the caps tightly sealed to prevent oxygen absorption.[2][6] It is also light and temperature sensitive and should be protected from excessive heat, moisture, and freezing.[1]

What is the optimal storage temperature for prepared thioglycolate medium?

The recommended storage temperature for prepared thioglycolate medium can vary slightly by manufacturer, but generally falls within the range of 2-30°C. For specific temperature ranges, refer to the table below.

How long can I store prepared thioglycolate medium?

The shelf life of prepared thioglycolate medium depends on the storage conditions. Always refer to the expiration date provided by the manufacturer.

Storage Conditions for Prepared Thioglycolate Medium

Storage Parameter	Recommendation	Source(s)
Temperature	2-30°C	[1] [2]
10-25°C	[7]	
15-25°C	[4]	
4-8°C		
Light	Store away from direct light.	[7]
Container	Tightly closed container.	[4] [6]
Shelf Life	Up to 26 weeks at 4-8°C, protected from light.	[8]
Up to 2 years at 10-25°C, away from light.	[7]	

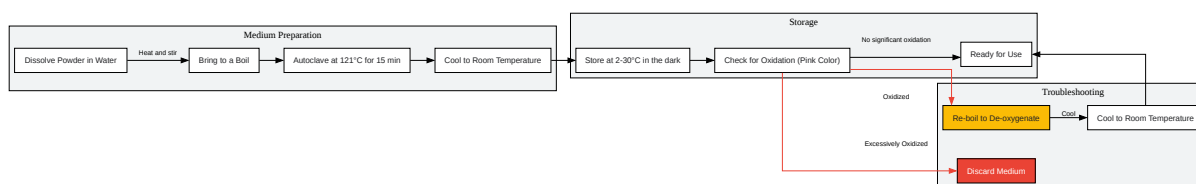
Experimental Protocol: Re-conditioning of Oxidized Thioglycolate Medium

This protocol describes the procedure for removing dissolved oxygen from thioglycolate medium that has become oxidized during storage.

- **Inspect the Medium:** Check the extent of the pink coloration. If more than the upper one-third of the medium is pink, it is recommended to discard it.[\[4\]](#)
- **Loosen Caps:** Slightly loosen the caps of the tubes or bottles to allow for the escape of expanding air and driven-off gases during heating.[\[1\]](#)
- **Heat the Medium:** Place the tubes or bottles in a boiling water bath (100°C).
- **Monitor for Color Change:** Heat the medium until the pink color disappears. This typically takes around 10 minutes.[\[1\]](#)
- **Cool the Medium:** Remove the medium from the water bath and allow it to cool to room temperature.

- Tighten Caps: Once cooled, tighten the caps to prevent re-oxygenation.[1]
- Storage: Store the re-conditioned medium according to the recommended storage conditions until use. It is best to use freshly prepared or recently boiled and cooled medium for optimal performance.[5]

Workflow for Preparation and Storage of Thioglycolate Medium



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Caption: Workflow for the preparation, storage, and troubleshooting of thioglycolate medium.

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